

A Comprehensive Technical Guide to the Thermochemical Properties of 3,4-Dinitrophenol

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Compound of Interest

Compound Name: 3,4-Dinitrophenol

Cat. No.: B1215509

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This in-depth technical guide provides a summary of the available thermochemical data for **3,4-Dinitrophenol**, targeting researchers, scientists, and professionals in drug development. The guide details experimental methodologies for key thermochemical measurements and presents the data in a structured format for clarity and comparative analysis.

Core Thermochemical Data

3,4-Dinitrophenol ($C_6H_4N_2O_5$) is a nitroaromatic compound with significant industrial and research applications. A thorough understanding of its thermochemical properties is crucial for safety, process optimization, and predicting its chemical behavior.

Quantitative Thermochemical Data

The experimental thermochemical data for **3,4-Dinitrophenol** is limited in the public domain. The following table summarizes the available phase change data. For comparative purposes, data for the well-studied isomer, 2,4-Dinitrophenol, is also included where available.

Thermochemical Property	3,4-Dinitrophenol	2,4-Dinitrophenol	Units	Reference
Molar Mass	184.1064	184.1064	g/mol	[1]
Melting Point	134	112-114	°C	[2]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	25.38	Not Available	kJ/mol	
Entropy of Fusion ($\Delta_{\text{fus}}S$)	62.35	Not Available	J/(mol·K)	
Enthalpy of Sublimation ($\Delta_{\text{sub}}H$)	123.5	Not Available	kJ/mol	
Standard Enthalpy of Combustion ($\Delta_c H^\circ_{\text{solid}}$)	Not Available	-2697.2 \pm 3.2	kJ/mol	[3]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{solid}}$)	Not Available	-203.2 \pm 3.3	kJ/mol	[3]
Heat Capacity (C_p)	Not Available	Not Available	J/(mol·K)	
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	Not Available	Not Available	kJ/mol	

Note: The standard enthalpy of formation for 2,4-Dinitrophenol was calculated from its enthalpy of combustion.[3] Similar experimental determination for **3,4-Dinitrophenol** is required to obtain its standard enthalpy of formation.

Experimental Protocols

The determination of the thermochemical properties listed above relies on a set of well-established experimental techniques. The following sections detail the methodologies for these key experiments.

Combustion Calorimetry

This technique is used to determine the enthalpy of combustion, from which the standard enthalpy of formation can be calculated.

- Apparatus: A static bomb calorimeter with a stainless steel twin-valve combustion bomb.
- Procedure:
 - A precisely weighed pellet of the sample (e.g., **3,4-Dinitrophenol**) is placed in a crucible inside the combustion bomb.
 - A known length of fuse wire is connected to the sample.
 - The bomb is sealed and pressurized with pure oxygen (typically to around 3 MPa).
 - The bomb is placed in a calorimeter vessel containing a known mass of water.
 - The sample is ignited by passing an electric current through the fuse wire.
 - The temperature change of the water is meticulously recorded until it reaches a steady state.
 - The energy equivalent of the calorimeter is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- Data Analysis: The heat of combustion is calculated from the temperature rise, the energy equivalent of the calorimeter, and corrections for the heat of combustion of the fuse wire and any side reactions (e.g., formation of nitric acid). The standard enthalpy of formation is then derived using Hess's law.

Differential Scanning Calorimetry (DSC)

DSC is a versatile technique used to measure heat flow associated with thermal transitions in a material as a function of temperature. It is particularly useful for determining melting points, enthalpies of fusion, and heat capacities.

- Apparatus: A differential scanning calorimeter.
- Procedure:
 - A small, accurately weighed sample (typically 1-10 mg) of **3,4-Dinitrophenol** is hermetically sealed in an aluminum or copper pan.
 - An empty, sealed pan is used as a reference.
 - Both the sample and reference pans are placed in the DSC cell.
 - The cell is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
 - The difference in heat flow required to maintain the sample and reference at the same temperature is recorded as a function of temperature.
- Data Analysis:
 - Melting Point: The onset temperature of the endothermic peak in the DSC thermogram corresponds to the melting point.
 - Enthalpy of Fusion: The area under the melting peak is directly proportional to the enthalpy of fusion. The instrument is calibrated using a standard with a known enthalpy of fusion (e.g., indium).
 - Heat Capacity: By comparing the heat flow to the sample with that of a standard material (e.g., sapphire) under the same conditions, the heat capacity of the sample can be determined.

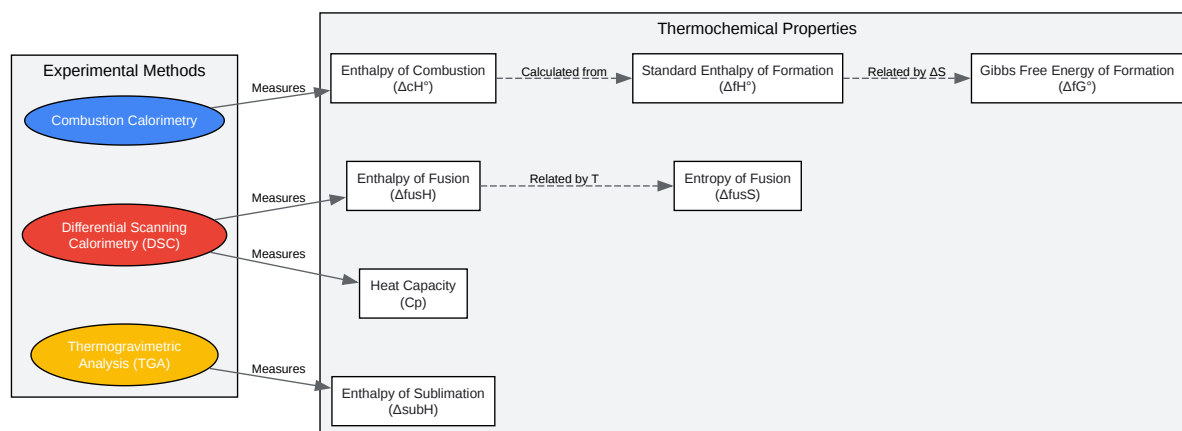
Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is a primary method for determining the enthalpy of sublimation.

- Apparatus: A thermogravimetric analyzer.
- Procedure:
 - A small amount of the **3,4-Dinitrophenol** sample is placed in a tared TGA pan.
 - The pan is heated at a constant rate in an inert atmosphere (e.g., nitrogen).
 - The mass of the sample is continuously monitored as the temperature increases.
- Data Analysis: The rate of mass loss due to sublimation is measured at different temperatures. The enthalpy of sublimation can then be calculated using the Clausius-Clapeyron equation, which relates the vapor pressure (proportional to the rate of mass loss) to the temperature.

Visualizations

To better illustrate the relationships between the thermochemical properties and the experimental methods used to determine them, the following diagram is provided.



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References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. 3,4-二硝基苯酚 moistened with water, $\geq 97.0\%$ (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. Phenol, 2,4-dinitro- [webbook.nist.gov]
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